

Application Note: Analytical Methods for Isoniazid Quantification

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Compound of Interest

Compound Name: *HepIn-13*

Cat. No.: *B1673063*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Isoniazid (INH) is a cornerstone in the treatment of tuberculosis (TB). Accurate quantification of Isoniazid in various matrices, such as plasma, urine, and pharmaceutical formulations, is critical for therapeutic drug monitoring, pharmacokinetic studies, and quality control. This document provides detailed protocols and comparative data for three common analytical methods: High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and UV-Visible Spectrophotometry.

Quantitative Data Summary

The following tables summarize the performance characteristics of the analytical methods described, allowing for a direct comparison of their sensitivity, range, and precision.

Table 1: HPLC Method Performance

Parameter	Reported Value
Linearity Range	0.5 - 50 µg/mL
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL
Accuracy	98.5% - 101.2%
Precision (%RSD)	< 2.0%
Recovery	97.8% - 102.5%

Table 2: LC-MS/MS Method Performance

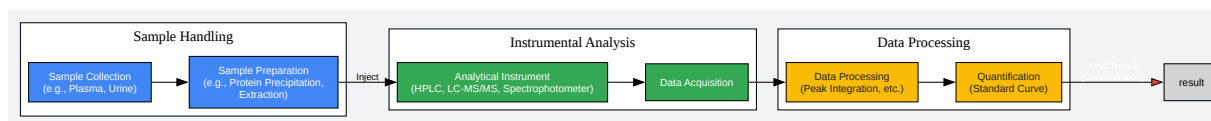
Parameter	Reported Value
Linearity Range	1.0 - 5000 ng/mL
Limit of Detection (LOD)	0.3 ng/mL
Limit of Quantification (LOQ)	1.0 ng/mL
Accuracy	95.7% - 104.3%
Precision (%RSD)	< 5.0%
Recovery	> 92%

Table 3: UV-Visible Spectrophotometry Method Performance

Parameter	Reported Value
Linearity Range	2 - 12 µg/mL
Limit of Detection (LOD)	0.25 µg/mL
Limit of Quantification (LOQ)	0.78 µg/mL
Molar Absorptivity	$1.1 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$
Sandell's Sensitivity	0.012 µg cm^{-2}

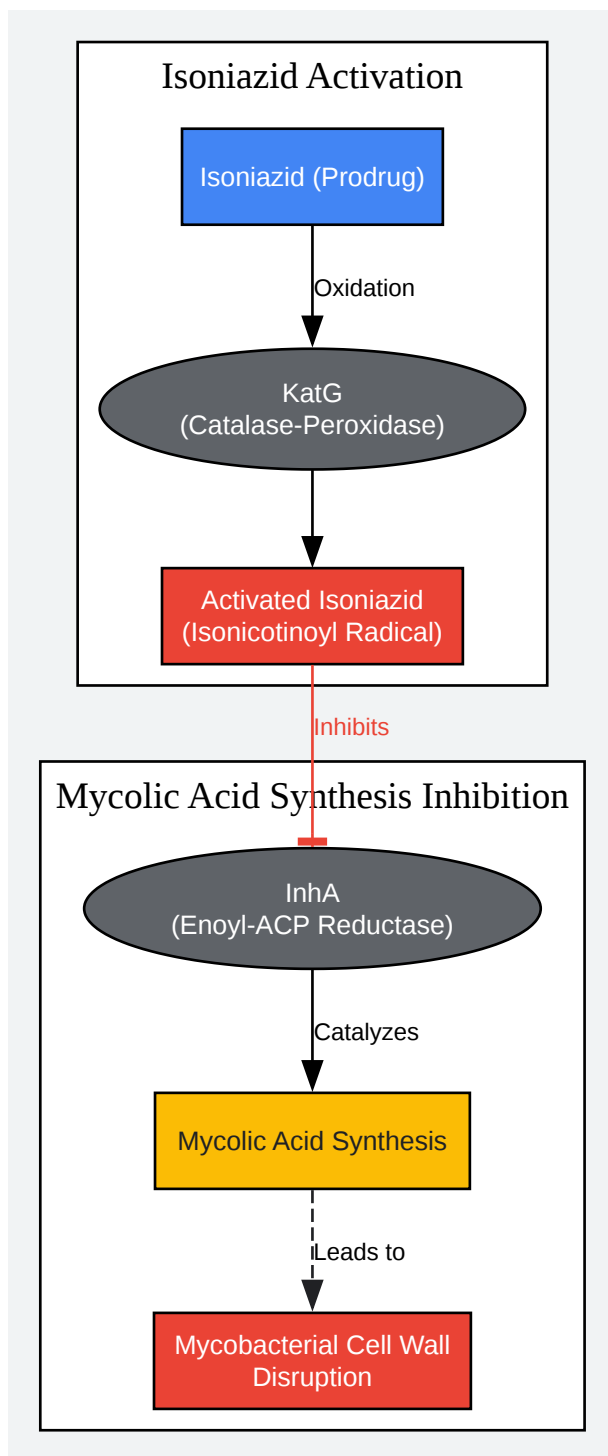
Experimental Workflows and Pathways

The following diagrams illustrate the general experimental workflow for Isoniazid quantification and its mechanism of action.



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Caption: General experimental workflow for Isoniazid quantification.



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- To cite this document: BenchChem. [Application Note: Analytical Methods for Isoniazid Quantification]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1673063#analytical-methods-for-compound-name-quantification\]](https://www.benchchem.com/product/b1673063#analytical-methods-for-compound-name-quantification)

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